

An In-depth Technical Guide to C&B-Metabond Dental Cement

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Compound of Interest

Compound Name: C & B-Metabond

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Executive Summary

C&B-Metabond is a self-curing adhesive resin cement renowned for its high bond strength and versatility in dental applications. Its formulation, based on the 4-META/MMA-TBB resin system, facilitates a strong and durable bond to a wide array of dental substrates, including enamel, dentin, metal alloys, composites, and ceramics. The adhesion mechanism is predicated on the formation of a hybrid layer at the interface between the cement and the tooth structure, a key factor in its clinical success. This guide provides a comprehensive technical overview of C&B-Metabond, detailing its chemical composition, material properties, adhesion mechanism, and relevant experimental protocols.

Chemical Composition and Material Properties

C&B-Metabond is a multi-component system primarily composed of a powder and a liquid that are mixed to initiate the self-curing process. The key reactive components are 4-methacryloxyethyl trimellitate anhydride (4-META), methyl methacrylate (MMA), and a tri-n-butylborane (TBB) catalyst.^[1]

Table 1: Key Components and Their Functions

Component	Chemical Name	Function
Monomer	4-methacryloxyethyl trimellitate anhydride (4-META)	An adhesive monomer that promotes adhesion to tooth structure and metals. It contains both hydrophilic and hydrophobic groups, enabling it to interact with both the moist dentin surface and the resin matrix. ^[2]
Monomer	Methyl methacrylate (MMA)	A monomer that forms the bulk of the resin matrix upon polymerization.
Catalyst	Tri-n-butylborane (TBB)	Initiates the polymerization of the methacrylate monomers. ^[1]
Powder	Polymethyl methacrylate (PMMA)	Included as a pre-polymerized powder to control the viscosity and handling characteristics of the mixed cement.

Physical and Mechanical Properties

Quantitative data on the physical and mechanical properties of C&B-Metabond are summarized below. It is important to note that these values can be influenced by testing methodology and conditions.

Table 2: Physical and Mechanical Properties of C&B-Metabond

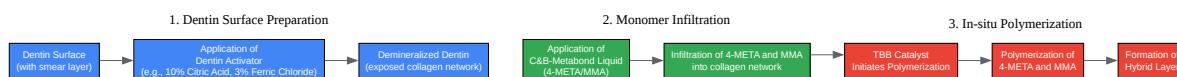
Property	Value	Reference
Shear Bond Strength to Dentin	19.2 ± 2.8 MPa (at 1h), 34.0 ± 5.1 MPa (at 24h)	[3]
Shear Bond Strength to Ni-Cr-Be Alloy	20.1 MPa (at 24h)	N/A
Tensile Bond Strength to CAD/CAM Composite (with surface treatment)	Approx. 40 MPa	[4][5]
Working Time (in chilled dish at 4°C)	2:00 - 3:00 minutes	[1]
Setting Time (intra-oral at 37°C)	5:00 - 10:00 minutes	[1]

Mechanism of Adhesion

The adhesion of C&B-Metabond to tooth structure, particularly dentin, is a complex process involving surface demineralization, monomer penetration, and in-situ polymerization to form a "hybrid layer."^[2] This layer is an acid-resistant, resin-reinforced zone that provides a strong and durable bond.

Signaling Pathway of Adhesion to Dentin

The following diagram illustrates the key steps in the adhesion process of C&B-Metabond to dentin.



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Caption: Adhesion mechanism of C&B-Metabond to dentin.

Experimental Protocols

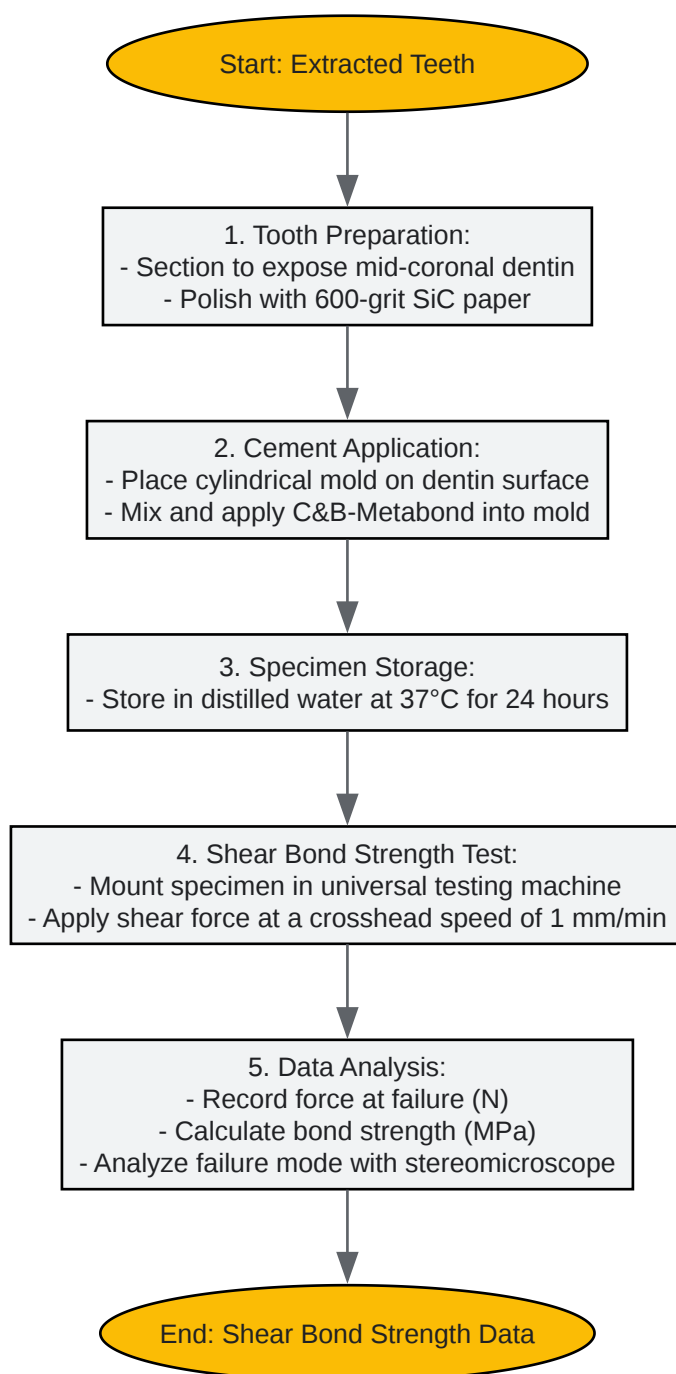
Shear Bond Strength Testing to Dentin (Based on ISO 29022)

This protocol outlines a standardized method for determining the shear bond strength of C&B-Metabond to dentin.[6]

4.1.1 Materials and Equipment

- Extracted human or bovine teeth
- Low-speed diamond saw
- Polishing machine with silicon carbide paper (e.g., 600-grit)
- C&B-Metabond dental cement kit
- Cylindrical molds (e.g., 3.5 mm inner diameter)
- Universal testing machine with a shear loading fixture
- Stereomicroscope

4.1.2 Experimental Workflow



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Caption: Experimental workflow for shear bond strength testing.

4.1.3 Detailed Steps

- **Tooth Preparation:** Human third molars or bovine incisors are sectioned perpendicular to the long axis to expose a flat mid-coronal dentin surface. This surface is then polished with 600-

grit silicon carbide paper under water cooling to create a standardized smear layer.[3][7]

- **Cement Application:** A cylindrical mold is placed on the prepared dentin surface. C&B-Metabond is mixed according to the manufacturer's instructions and applied within the mold to bond a restorative material (e.g., a composite resin cylinder) to the dentin.
- **Specimen Storage:** The bonded specimens are stored in distilled water at 37°C for 24 hours to allow for complete setting of the cement and to simulate oral conditions.[3]
- **Shear Bond Strength Testing:** The specimen is secured in a universal testing machine. A shear force is applied to the base of the bonded cylinder at a constant crosshead speed (e.g., 1 mm/min) until failure occurs.[8]
- **Data Analysis:** The force required to cause failure is recorded in Newtons (N). The shear bond strength is calculated in Megapascals (MPa) by dividing the failure load by the bonded surface area. The fractured surfaces are examined under a stereomicroscope to determine the mode of failure (adhesive, cohesive, or mixed).

Conclusion

C&B-Metabond, a 4-META/MMA-TBB based resin cement, demonstrates high bond strength to a variety of dental substrates through the formation of a hybrid layer. Its reliable self-curing mechanism and favorable material properties have established it as a versatile and effective luting agent in clinical dentistry. The provided technical data and experimental protocols offer a foundational understanding for researchers and professionals in the field of dental materials and drug development. Further research can continue to explore its long-term clinical performance and potential for new applications.

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